

Safety Data Sheet (SDS) Analysis & Technical Guide: Tris Citrate Tribasic

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Compound of Interest

Compound Name: *Trizma citrate tribasic*

Cat. No.: *B12041681*

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Executive Summary

Tris Citrate Tribasic is a specialized buffer salt utilized primarily in protein electrophoresis, RNA isolation, and antigen retrieval. While often conflated with Trisodium Citrate (Sodium Citrate Tribasic), it is a distinct chemical entity formed by the neutralization of citric acid with Tris(hydroxymethyl)aminomethane.

This guide provides a rigorous analysis of the safety profile for Tris Citrate Tribasic (CAS 6986-91-0) and its common buffer analogues, distinguishing it from the sodium salt to prevent experimental error. It details the physicochemical properties, hazard identification, and precise buffer preparation protocols required for high-integrity research.

Part 1: Chemical Identity & Disambiguation

CRITICAL NOTE: In chemical procurement, "Tribasic Citrate" usually defaults to Sodium Citrate Tribasic. You must verify the CAS number to ensure the correct cation (Tris vs. Sodium) is selected, as this fundamentally alters buffering capacity and ionic strength.

Comparative Identity Matrix

Feature	Tris Citrate Tribasic	Trisodium Citrate (Tribasic)
Primary CAS	6986-91-0 (Solution/Salt)	6132-04-3 (Dihydrate)
Chemical Name	Tris(hydroxymethyl)aminomethane citrate	Citric acid trisodium salt dihydrate
Stoichiometry	3:1 (Tris Base : Citric Acid)	3:1 (Sodium : Citric Acid)
pH (1M Soln)	~7.0 – 8.5 (Buffer dependent)	7.5 – 9.0 (Basic)
Primary Use	Electrophoresis, RNA Isolation	Anticoagulant, Food Additive, Buffer
Signal Word	Warning (Irritant)	Warning (Eye Irritant)

Part 2: Hazard Identification & Safety Profile

Substance: Tris Citrate Tribasic (CAS 6986-91-0) GHS Classification: Irritant (derived from component hazards: Tris Base & Citric Acid).

1. Hazard Statements (GHS-US/EU)

- H315: Causes skin irritation.[1]
- H319: Causes serious eye irritation.[2]
- H335: May cause respiratory irritation (if in dust/powder form).

2. Precautionary Statements

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P280: Wear protective gloves/eye protection/face protection.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.

3. Toxicological Insights

- Acute Toxicity: Data specific to the tribasic Tris salt is limited; however, it is biologically analogous to its components.
 - Tris Base (CAS 77-86-1):^[3] LD50 Oral (Rat) > 5,000 mg/kg.
 - Citric Acid (CAS 77-92-9): LD50 Oral (Rat) = 5,400 mg/kg.
- Mechanism of Injury: High concentrations (1M) act as hypertonic irritants to mucous membranes. The buffering nature resists physiological pH changes locally, potentially prolonging irritation if not flushed immediately.

Part 3: Handling, Storage & Stability

- Hygroscopicity: Tris salts are generally hygroscopic. Moisture absorption alters the effective molecular weight, leading to inaccurate buffer molarity.
- Storage Conditions: Store at 15°C to 30°C. Keep container tightly closed.
- Stability: Stable under normal conditions. Incompatible with strong oxidizing agents and strong bases.^[4]
- Shelf Life: Solid form: 3–5 years (desiccated). 1M Solution: 12 months (2–8°C recommended to prevent microbial growth, though Citrate is bacteriostatic at high concentrations).

Part 4: Technical Application & Buffer Preparation

Core Directive: Most protocols call for "Tris-Citrate Buffer" prepared in situ rather than dissolving the pre-formed tribasic salt. This allows for precise pH adjustment.

Protocol A: Preparation of 1M Tris-Citrate Buffer (pH 7.0 - 8.0)

Target: General electrophoresis or RNA isolation buffer.

- Calculate: Determine the mass required for a 1L solution.
 - Tris Base (MW: 121.14 g/mol)
 - Citric Acid Anhydrous (MW: 192.12 g/mol)^[5]

- Dissolve: Add 121.1 g of Tris Base to 800 mL of deionized water (18.2 MΩ·cm).
- Titrate: Slowly add Citric Acid (solid or saturated solution) while stirring. Monitor pH continuously.
 - Note: The reaction is exothermic. Allow solution to cool to 25°C before final pH adjustment, as Tris pKa (8.06) is temperature-sensitive ().
- Finalize: Add water to a final volume of 1000 mL. Filter sterilize (0.22 μm) if used for RNA work.

Protocol B: Antigen Retrieval Solution (Citrate-Based)

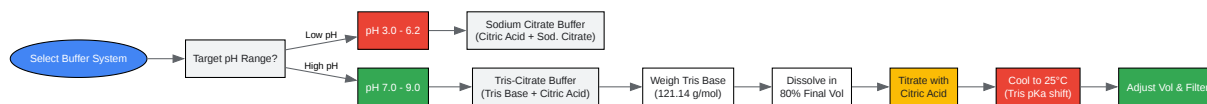
Target: Immunohistochemistry (IHC) - Heat Induced Epitope Retrieval (HIER). Note: This typically uses Sodium Citrate, but Tris-Citrate is used for specific epitopes requiring higher pH stability.

- Composition: 10 mM Tris, adjusted to pH 8.5–9.0 with Citric Acid.
- Method:
 - Dissolve 1.21 g Tris Base in 900 mL dH₂O.
 - Adjust pH with 1M Citric Acid solution.
 - Add 0.5 mL Tween-20 (surfactant) to reduce surface tension.
 - Bring volume to 1L.

Part 5: Visualization & Logic

Figure 1: Buffer Preparation Logic Flow

This diagram illustrates the decision process for selecting the correct Citrate-based buffer system and the workflow for in situ preparation.



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Caption: Decision matrix and workflow for Tris-Citrate buffer preparation, highlighting the critical temperature equilibration step due to Tris pKa thermal sensitivity.

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